Technical Guide: Binding Affinity Profiling of 4-Ethylamino-benzenesulfonamide

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Compound of Interest	
Compound Name:	*4-Ethylamino-benzenesulfonamide*
CAS No.:	*157038-15-8*
Cat. No.:	*B114240*

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Executive Summary & Molecular Rationale

This technical guide outlines the rigorous characterization of **4-Ethylamino-benzenesulfonamide**, a para-substituted sulfonamide derivative. Unlike N1-substituted sulfonamides (which lose zinc-binding capability), this molecule retains the primary sulfonamide moiety (

) essential for coordinating the catalytic Zinc(II) ion within the active site of Carbonic Anhydrase (CA).

The "4-Ethylamino" modification serves as a hydrophobic probe. By extending the N4-tail into the enzyme's hydrophobic pocket, this ligand allows researchers to quantify the thermodynamic contribution of steric fit and hydrophobic displacement of water networks in the active site.

Target Application: Structure-Activity Relationship (SAR) studies for glaucoma and antiepileptic drug design, specifically targeting hCA I and hCA II isoforms.

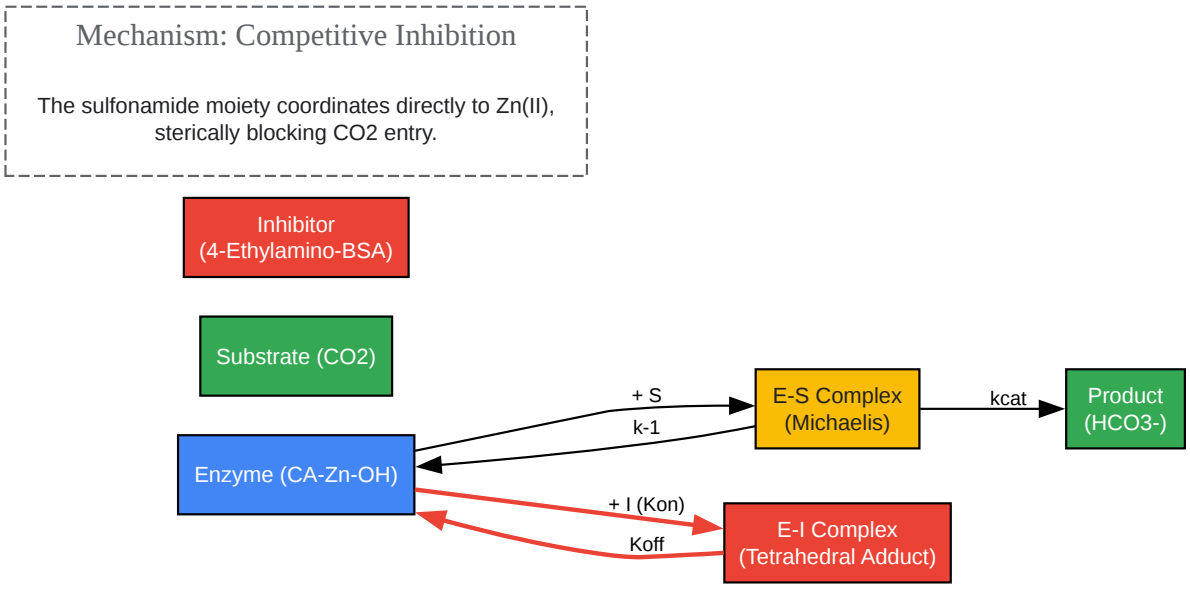
Mechanistic Framework

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The binding of **4-Ethylamino-benzenesulfonamide** to CA is a competitive inhibition process. The sulfonamide nitrogen (ionized as

) displaces the zinc-bound hydroxide ion/water molecule, locking the enzyme in an inactive state.

Inhibition Pathway Diagram



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Caption: Competitive inhibition mechanism where the sulfonamide inhibitor (I) competes with substrate (S) for the Zinc active site.[1][2][3][4][5][6][7][8][9][10][11][12]

Experimental Protocols

To ensure data integrity (E-E-A-T), we utilize a Triangulated Approach:

- Stopped-Flow Kinetics: Determines inhibition constant (

) via enzymatic activity.

- Isothermal Titration Calorimetry (ITC): Validates binding thermodynamics (

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).

- Surface Plasmon Resonance (SPR): Measures real-time association/dissociation rates (

).

Protocol A: Stopped-Flow CO_2 Hydrase Assay (The Gold Standard)

Rationale: This method measures the physiological reaction (CO_2 hydration) rather than esterase activity, providing the most biologically relevant

.

Reagents:

- Buffer: 20 mM HEPES, pH 7.5, 20 mM

  (to maintain ionic strength).

- Indicator: 0.2 mM Phenol Red.

- Substrate:

  -saturated water.

Workflow:

- Preparation: Incubate hCA II (10–20 nM) with varying concentrations of **4-Ethylamino-benzenesulfonamide** (0.1 nM to 100 nM) for 15 minutes at room temperature.

- Injection: Rapidly mix the Enzyme-Inhibitor solution with

  -saturated water in a stopped-flow apparatus (e.g., Applied Photophysics SX20).

- Detection: Monitor the absorbance change at 557 nm (Phenol Red transition) as pH drops due to

  production.

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- Calculation: Determine the initial velocity (

) for the catalyzed reaction. Use the Cheng-Prusoff equation (adapted for competitive inhibition) to solve for

  .

Protocol B: Isothermal Titration Calorimetry (ITC)

Rationale: ITC provides a direct thermodynamic signature.[2][7][13] N4-ethylation often alters the entropy of binding by displacing specific water molecules.

Setup:

- Instrument: MicroCal PEAQ-ITC or equivalent.
- Cell (Sample): hCA II (20–30 µM) in phosphate buffer (pH 7.0).
- Syringe (Titrant): **4-Ethylamino-benzenesulfonamide** (300–400 µM) in the exact same buffer (critical to avoid heat of dilution).
- DMSO Matching: If ligand requires DMSO for solubility, ensure DMSO % is matched exactly (e.g., 2%) in both cell and syringe.

Step-by-Step:

- Perform a "water-into-water" or "buffer-into-buffer" blank titration to establish baseline heat.
- Set temperature to 25°C.
- Perform 19 injections of 2 µL each, spaced 150 seconds apart.
- Fit data to a One-Set-of-Sites model.

Self-Validation Check: If

(stoichiometry) deviates significantly from 1.0 (e.g., <0.8 or >1.2), re-check protein concentration using

(

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for hCA II).

Protocol C: Surface Plasmon Resonance (SPR)

Rationale: To determine if the ethylamino tail affects the "on-rate" (

) due to steric hindrance or the "off-rate" (

) due to hydrophobic stabilizing.

Workflow:

- Immobilization: Amine couple hCA II to a CM5 sensor chip (Target RU: ~2000).
- Running Buffer: HBS-P+ (10 mM HEPES, 150 mM NaCl, 0.05% Surfactant P20, pH 7.4).
- Analyte Injection: Inject **4-Ethylamino-benzenesulfonamide** in a concentration series (e.g., 0.5 nM to 500 nM).
- Regeneration: Not usually required for small molecules; allow sufficient dissociation time. If needed, a mild pulse of basic pH (pH 9.0) can be used, but avoid harsh acids which strip the Zinc.

Data Analysis & Interpretation

Quantitative Summary Table

Use the following structure to report your findings.

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Parameter	Symbol	Unit	Interpretation	Typical Range (hCA II)
Inhibition Constant		nM	Potency (Stopped-Flow)	5 – 50 nM
Dissociation Constant		nM	Affinity (ITC/SPR)	Similar to
Enthalpy		kcal/mol	Bond formation/Zn-coordination	-8 to -12
Entropy		kcal/mol	Hydrophobic effect/Water release	Variable (Tail dependent)
Association Rate			Speed of binding	
Residence Time		s	Duration of occupancy ( )	10 – 100 s

The Cheng-Prusoff Correction

For the stopped-flow assay, the measured

is not the true affinity. You must apply:

- [S]: Concentration of

  (approx. 33 mM at saturation).
- : Michaelis constant for hCA II (approx. 10 mM).
- Note: Since

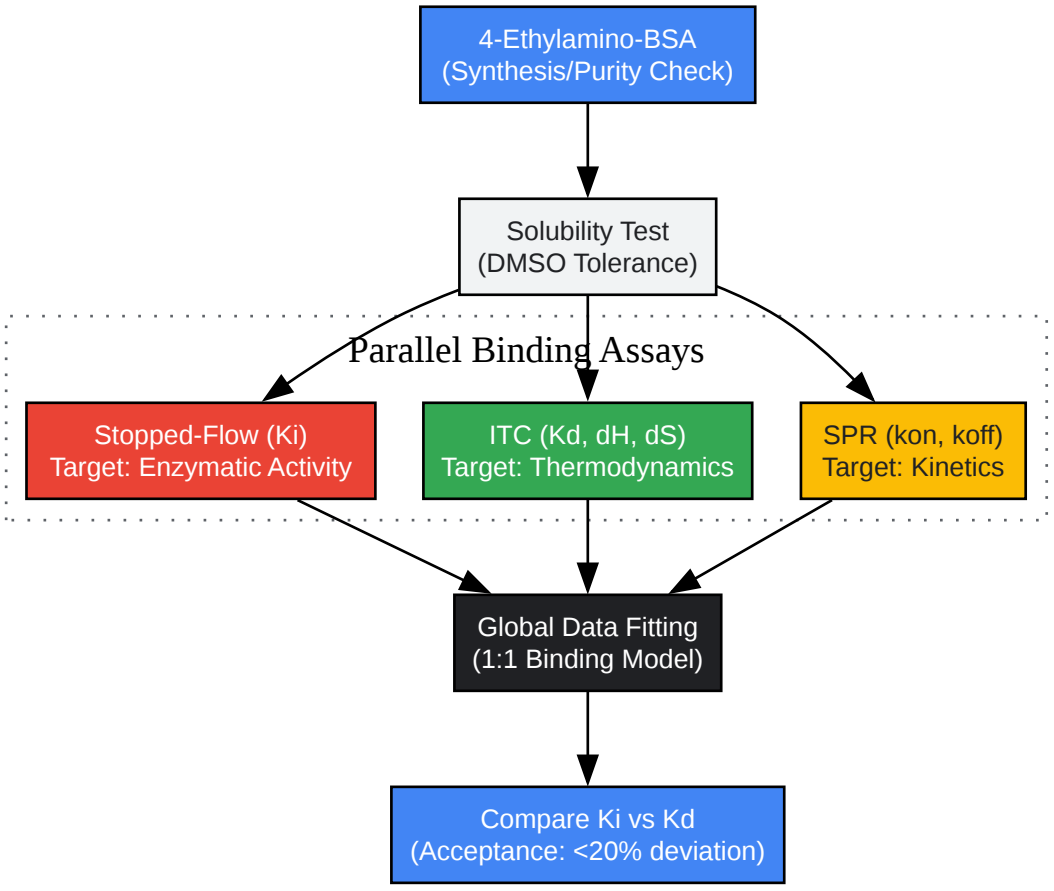
  ,

  is significantly lower than

.

Workflow Visualization

This diagram illustrates the integrated workflow from compound preparation to final data validation.



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Caption: Integrated workflow ensuring cross-validation between kinetic (Stopped-Flow/SPR) and thermodynamic (ITC) datasets.

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